

Essential Safety and Logistics for Handling 2-Fluorodiphenylmethane

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Compound of Interest

Compound Name: 2-Fluorodiphenylmethane

Cat. No.: B1329804

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure and compliant laboratory environment. This document provides essential, immediate safety and logistical information for the operational use and disposal of **2-Fluorodiphenylmethane** (CAS No. 3794-15-8). Adherence to these procedures is critical for minimizing environmental impact and safeguarding laboratory personnel.

Quantitative Data Summary

A thorough understanding of the physical and chemical properties of **2-Fluorodiphenylmethane** is the foundation for its safe handling. The table below summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C ₁₃ H ₁₁ F
Molecular Weight	186.23 g/mol
Boiling Point	265 °C
Flash Point	108 °C
Density	1.08 g/cm ³

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure to **2-Fluorodiphenylmethane**. The following table outlines the recommended PPE for handling this compound.^[1]

Protection Type	Recommended Equipment	Specifications and Notes
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Hand Protection	Chemical-resistant gloves.	While specific breakthrough time and permeation rate data for 2-Fluorodiphenylmethane are not readily available, for halogenated aromatic hydrocarbons, Viton® or Butyl rubber gloves are generally recommended for their high resistance. Nitrile gloves may offer limited protection for incidental contact but should be changed immediately upon contamination. [2] [3] [4] Always consult the glove manufacturer's specific chemical resistance guide.
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes.	Wear appropriate protective clothing to prevent skin exposure. [1]
Respiratory Protection	None required under normal use with adequate ventilation.	A NIOSH-approved respirator with an organic vapor cartridge may be necessary if working in a poorly ventilated area or if vapor concentrations are expected to be high. A particle filter is also recommended. [1]

Operational and Disposal Plan

A systematic approach to the handling and disposal of **2-Fluorodiphenylmethane** is essential for laboratory safety and environmental responsibility.

Handling and Storage

- **Engineering Controls:** All handling of **2-Fluorodiphenylmethane** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- **Storage:** Store containers in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.^[1] Keep containers tightly closed when not in use.

Spill Management

In the event of a spill, follow these procedures:

- **Evacuate:** Immediately evacuate all non-essential personnel from the spill area.
- **Ventilate:** Ensure adequate ventilation to disperse any vapors.
- **Contain:** Use a non-combustible absorbent material, such as sand, earth, or vermiculite, to contain the spill.
- **Collect:** Carefully sweep or scoop the absorbed material into a designated, labeled, and sealed container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area thoroughly with soap and water. All cleaning materials should also be disposed of as hazardous waste.

Disposal Protocol

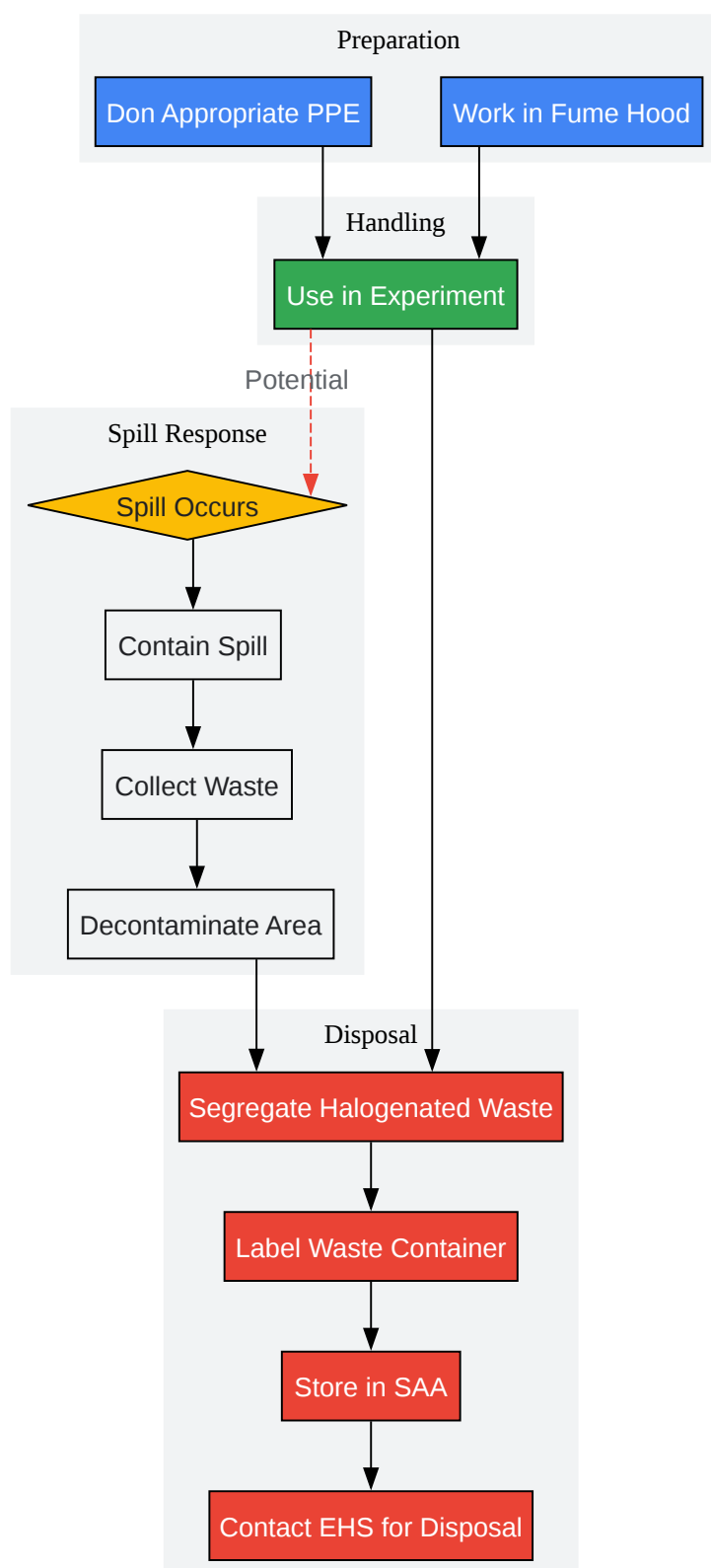
As a halogenated organic compound, **2-Fluorodiphenylmethane** must be disposed of as hazardous waste.^{[5][6]} On-site treatment or disposal down the sanitary sewer is strictly prohibited. The primary recommended disposal method is high-temperature incineration at a licensed hazardous waste facility.

- **Waste Segregation:** Collect all waste containing **2-Fluorodiphenylmethane**, including contaminated labware and cleaning materials, in a dedicated and clearly labeled waste container for "Halogenated Organic Waste."^{[5][6]} Do not mix with non-halogenated waste.

- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Fluorodiphenylmethane**," and the approximate concentration.
- **Waste Storage:** Store the sealed waste container in a designated satellite accumulation area (SAA) that is cool, dry, and well-ventilated, away from sources of ignition.
- **Arrange for Disposal:** Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a pickup. Provide an accurate description of the waste.

Workflow for Safe Handling and Disposal

The following diagram illustrates the procedural flow for the safe handling and disposal of **2-Fluorodiphenylmethane**.



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